

An In-depth Technical Guide to the Safety and Handling of Butyl Octanoate

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Compound of Interest

Compound Name: *Butyl octanoate*

Cat. No.: *B146159*

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the safety and handling precautions for **butyl octanoate** (CAS No. 589-75-3). The information is intended for professionals in research, scientific, and drug development fields to ensure safe laboratory practices. **Butyl octanoate**, an ester of butanol and octanoic acid, is a colorless to pale yellow liquid with a fruity odor, commonly used as a flavoring agent, fragrance ingredient, and solvent. [1][2] While generally considered to have low toxicity, adherence to proper safety protocols is essential to minimize exposure and ensure a safe working environment.[2]

Chemical and Physical Properties

Understanding the physical and chemical properties of a substance is the first step in safe handling. The following table summarizes the key properties of **butyl octanoate**.

Property	Value	Source
Molecular Formula	C ₁₂ H ₂₄ O ₂	[1]
Molecular Weight	200.32 g/mol	[1]
Appearance	Colorless to pale yellow, clear liquid	
Odor	Fruity, buttery, ethereal, herbal	The Good Scents Company
Boiling Point	240-245 °C	EvitaChem
Melting Point	-42.9 °C	ChemicalBook
Flash Point	98.9–124 °C	EvitaChem
Density	0.86 g/cm ³ at 20 °C	EvitaChem
Refractive Index	1.423–1.426 at 25 °C	EvitaChem
Solubility in Water	3.5 mg/L at 25 °C (practically insoluble)	EvitaChem, The Good Scents Company
Solubility in Organic Solvents	Miscible with ethanol, acetone, hexane	EvitaChem, 4
Vapor Pressure	0.035 mmHg at 25 °C (estimated)	The Good Scents Company

Hazard Identification and GHS Classification

According to the majority of reports provided to the European Chemicals Agency (ECHA), **butyl octanoate** does not meet the criteria for classification as a hazardous substance under the Globally Harmonised System of Classification and Labelling of Chemicals (GHS). However, it is important to note that some suppliers may provide their own classification. For instance, one safety data sheet for a related compound, 1-Butyl-3-methylimidazolium octanoate, lists it as harmful if swallowed and causing skin and eye irritation. Given the lack of a harmonized, official classification for **butyl octanoate**, it is prudent to handle it with care, assuming it may cause mild irritation with prolonged or repeated contact.

Toxicological Data

Specific quantitative toxicity data for **butyl octanoate** is limited in publicly available literature. However, information on related compounds and general safety assessments indicate a low order of acute toxicity.

Toxicity Endpoint	Value	Species	Source
Acute Oral Toxicity (LD50)	> 2000 mg/kg bw	Rat	ECHA (for a structurally similar substance)
Acute Dermal Toxicity (LD50)	> 2000 mg/kg bw	Rabbit	ECHA (for a structurally similar substance)
Acute Inhalation Toxicity (LC50)	> 3.8 mg/L (4 hours)	Rat	

Note: The oral and dermal LD50 values are based on data for a structurally similar fatty acid ester due to the lack of specific data for **butyl octanoate**. The inhalation LC50 study concluded that the highest achievable aerosol concentration did not cause mortality.

Occupational Exposure Limits

Currently, there are no specific Permissible Exposure Limits (PEL) from the Occupational Safety and Health Administration (OSHA) or Threshold Limit Values (TLV) from the American Conference of Governmental Industrial Hygienists (ACGIH) established for **butyl octanoate**. For fatty acid methyl esters in general, no specific occupational exposure limits have been assigned. In the absence of specific limits, it is recommended to maintain exposure to vapors and aerosols as low as reasonably achievable.

First-Aid Measures

In the event of exposure to **butyl octanoate**, the following first-aid measures should be taken:

Exposure Route	First-Aid Procedure
Inhalation	Move the affected person to fresh air. If breathing is difficult, provide oxygen. If breathing has stopped, give artificial respiration. Seek medical attention if symptoms persist.
Skin Contact	Remove contaminated clothing. Wash the affected area thoroughly with soap and plenty of water. Seek medical attention if irritation develops or persists.
Eye Contact	Immediately flush eyes with plenty of water for at least 15 minutes, holding the eyelids open. Remove contact lenses if present and easy to do. Continue rinsing. Seek medical attention if irritation persists.
Ingestion	Do NOT induce vomiting. Rinse mouth with water. Never give anything by mouth to an unconscious person. Seek immediate medical attention.

Handling and Storage

Proper handling and storage procedures are crucial to prevent exposure and maintain the integrity of **butyl octanoate**.

- Handling:
 - Work in a well-ventilated area, preferably in a chemical fume hood.
 - Avoid contact with skin, eyes, and clothing.
 - Wear appropriate personal protective equipment (PPE), including safety glasses with side shields, chemical-resistant gloves (e.g., nitrile rubber), and a lab coat.
 - Avoid breathing vapor or mist.

- Use non-sparking tools and avoid sources of ignition as the substance is combustible.
- Wash hands thoroughly after handling.
- Do not eat, drink, or smoke in areas where the chemical is handled.
- Storage:
 - Store in a cool, dry, and well-ventilated area.
 - Keep containers tightly closed when not in use.
 - Store away from incompatible materials such as strong oxidizing agents.
 - Some sources recommend storage at -20°C for long-term stability.

Accidental Release Measures

In the event of a spill, follow these procedures to mitigate the hazard:

- Isolate the spill area: Evacuate unnecessary personnel and ensure adequate ventilation.
- Eliminate ignition sources: Remove all sources of heat, sparks, and open flames.
- Contain the spill: Use a non-combustible absorbent material such as sand, earth, or vermiculite to contain the spill. Do not use combustible materials like sawdust.
- Clean up: Carefully collect the absorbed material into a suitable, labeled container for disposal.
- Decontaminate the area: Clean the spill area with a suitable solvent, followed by washing with soap and water.
- Dispose of waste: Dispose of the contaminated material in accordance with local, state, and federal regulations.

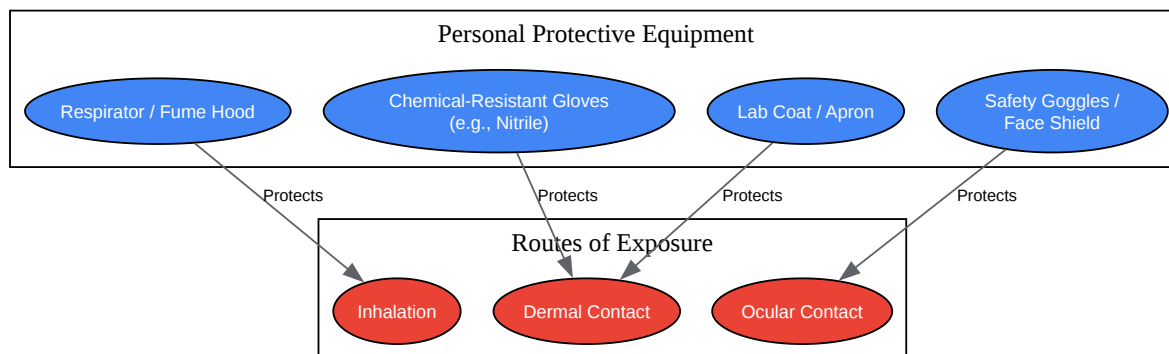


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Caption: Workflow for handling a chemical spill of **butyl octanoate**.

Personal Protective Equipment (PPE)

The use of appropriate PPE is the primary defense against chemical exposure. The following diagram illustrates the relationship between different types of PPE and the routes of exposure they protect against.



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